

Application Notes & Protocols: Handling and Storage of Delgrandine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Delgrandine is a potent and selective small molecule inhibitor of the novel tyrosine kinase, Kinase X (KX). It is currently under investigation for its potential therapeutic applications in oncology and inflammatory diseases. Due to its specific chemical properties, careful handling and storage are critical to ensure its stability, efficacy, and the safety of laboratory personnel. These application notes provide detailed protocols and best practices for the handling and storage of **Delgrandine**.

Physicochemical Properties

A summary of the key physicochemical properties of **Delgrandine** is provided in the table below. This information is essential for understanding its handling and storage requirements.



Property	Value	
Molecular Formula	C22H25N5O3	
Molecular Weight	407.47 g/mol	
Appearance	White to off-white crystalline solid	
Solubility (in DMSO)	≥ 50 mg/mL (≥ 122.7 mM)	
Solubility (in Ethanol)	≥ 10 mg/mL (≥ 24.5 mM)	
рКа	8.2 (basic)	

Storage and Stability

Proper storage of **Delgrandine** is crucial to prevent degradation and maintain its biological activity. The following table summarizes the recommended storage conditions and stability data.

Condition	Storage Temperature	Shelf Life (Solid)	Shelf Life (in DMSO, -20°C)
Long-term Storage (Recommended)	-20°C	24 months	6 months
Short-term Storage	4°C	3 months	1 month
Room Temperature (Not Recommended)	25°C	< 1 week	< 24 hours

Key Recommendations:

- Protect from Light: **Delgrandine** is photosensitive. Always store in a light-protected container (e.g., amber vial).
- Avoid Freeze-Thaw Cycles: For stock solutions, aliquot into single-use volumes to minimize freeze-thaw cycles, which can lead to degradation.
- Hygroscopic: **Delgrandine** is moderately hygroscopic. Store in a desiccated environment.



Experimental Protocols Protocol 1: Preparation of Delgrandine Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Delgrandine** in DMSO.

Materials:

- **Delgrandine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protected microcentrifuge tubes or vials
- · Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the **Delgrandine** vial to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- Weighing: Weigh out the desired amount of **Delgrandine** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.07 mg of **Delgrandine**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the Delgrandine powder.
- Mixing: Vortex the solution for 1-2 minutes until the **Delgrandine** is completely dissolved.
 Gentle warming to 37°C for 5-10 minutes can aid in solubilization if necessary.
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected vials and store at -20°C for long-term use.



Protocol 2: In Vitro Kinase Assay for Delgrandine Potency (IC₅₀ Determination)

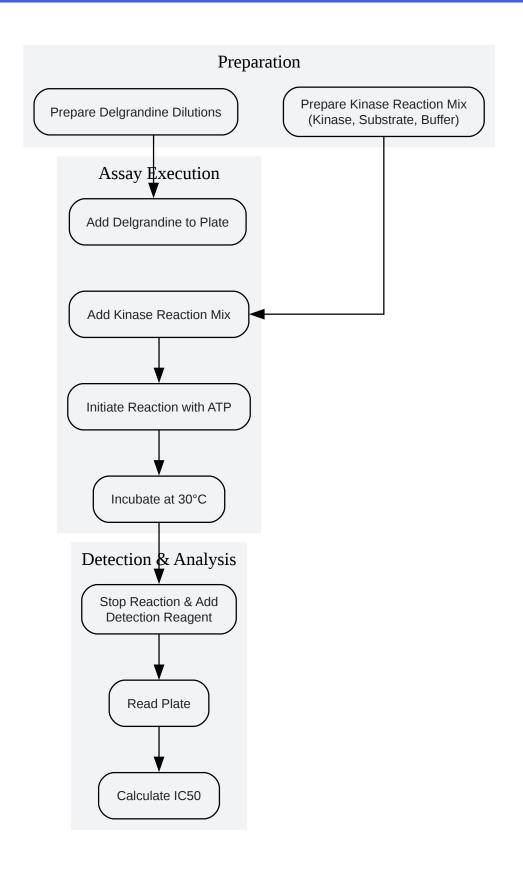
This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC₅₀) of **Delgrandine** against Kinase X.

Materials:

- Recombinant human Kinase X (KX)
- KX substrate peptide
- ATP (Adenosine triphosphate)
- **Delgrandine** stock solution (10 mM in DMSO)
- Kinase assay buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- 96-well assay plates
- Plate reader capable of detecting the assay signal (e.g., luminescence, fluorescence)

Workflow:





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Caption: Workflow for in vitro IC50 determination of **Delgrandine**.



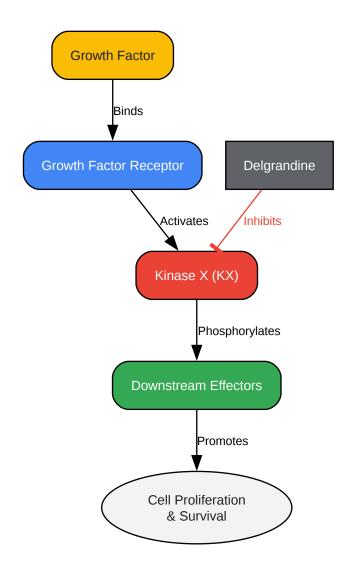
Procedure:

- Serial Dilution: Prepare a serial dilution of the **Delgrandine** stock solution in the kinase assay buffer. A typical starting concentration is 100 μM.
- Assay Plate Preparation: Add 5 μ L of each **Delgrandine** dilution to the wells of a 96-well plate. Include a positive control (no inhibitor) and a negative control (no kinase).
- Kinase Reaction: Add 20 μL of the kinase/substrate mixture to each well.
- Reaction Initiation: Initiate the kinase reaction by adding 25 μL of ATP solution to each well.
 The final ATP concentration should be at or near the Km for the kinase.
- Incubation: Incubate the plate at 30°C for 60 minutes.
- Detection: Stop the reaction and measure the remaining kinase activity using a suitable detection method (e.g., ADP-Glo[™], LanthaScreen[™]).
- Data Analysis: Plot the percentage of kinase inhibition against the logarithm of the
 Delgrandine concentration. Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Signaling Pathway

Delgrandine exerts its effects by inhibiting Kinase X, a key component of the Growth Factor Signaling Pathway (GFSP). The simplified pathway is illustrated below.





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Caption: Simplified signaling pathway of **Delgrandine**'s mechanism of action.

Safety Precautions

As with any novel chemical entity, appropriate safety precautions should be taken when handling **Delgrandine**.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and gloves when handling **Delgrandine** powder or solutions.
- Engineering Controls: Handle **Delgrandine** powder in a chemical fume hood to avoid inhalation.



- Disposal: Dispose of **Delgrandine** waste in accordance with local, state, and federal regulations for chemical waste.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Skin Contact: Wash off with soap and plenty of water.
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration.
 - Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.

For more detailed safety information, refer to the Material Safety Data Sheet (MSDS) for **Delgrandine**.

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